

Application Notes and Protocols: Preparation of a Sterile Stock Solution of IPTG

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *isopropyl beta-D-thiogalactopyranoside*

Cat. No.: *B1672284*

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Introduction

Isopropyl β -D-1-thiogalactopyranoside (IPTG) is a molecular biology reagent used to induce gene expression under the control of the lac operon.^[1] It is a non-metabolizable analog of allolactose, which inactivates the lac repressor, thereby initiating the transcription of genes in the operon. Due to its stability and the fact that it is not consumed by cellular metabolism, IPTG provides a consistent level of induction, making it a valuable tool in protein expression studies, blue-white screening for recombinant plasmids, and other molecular biology applications.^[1] Proper preparation and sterile handling of IPTG stock solutions are critical to prevent contamination and ensure experimental reproducibility.

Data Summary

Quantitative data for the preparation of IPTG stock solutions are summarized in the table below for easy reference.

Parameter	Value	Reference
Molecular Weight	238.31 g/mol	[1]
Typical Stock Concentration	100 mM (0.1 M) to 840 mM (0.84 M)	[1][2]
Common Working Concentration	0.1 mM to 2 mM	[1][2][3]
Solvent	Deionized or distilled water	[2][3]
Sterilization Method	Filtration through a 0.22 µm filter	[1][2]
Short-term Storage	4°C	[2]
Long-term Storage	-20°C	[1][2]

Experimental Protocol

This protocol describes the preparation of a 100 mL stock solution of 0.5 M IPTG.

Materials:

- IPTG (Isopropyl β-D-1-thiogalactopyranoside) powder
- Sterile, deionized or distilled water
- Sterile 100 mL graduated cylinder
- Sterile 150 mL beaker or flask
- Sterile magnetic stir bar and stir plate
- Spatula and weighing paper/boat
- Analytical balance
- Sterile 0.22 µm syringe filter

- Sterile syringe (e.g., 50 mL)
- Sterile conical tubes or microcentrifuge tubes for aliquoting
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure:

- Calculation:
 - To prepare 100 mL of a 0.5 M IPTG solution, calculate the required mass of IPTG powder:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (g)} = 0.5 \text{ mol/L} \times 0.1 \text{ L} \times 238.31 \text{ g/mol} = 11.92 \text{ g}$
- Weighing:
 - On an analytical balance, accurately weigh out 11.92 g of IPTG powder using a clean spatula and weighing paper/boat.
- Dissolving:
 - Transfer the weighed IPTG powder into a sterile 150 mL beaker or flask containing a sterile magnetic stir bar.
 - Add approximately 80 mL of sterile, deionized or distilled water.
 - Place the beaker or flask on a magnetic stir plate and stir until the IPTG is completely dissolved. Avoid heating the solution.
- Volume Adjustment:
 - Once the IPTG is fully dissolved, transfer the solution to a sterile 100 mL graduated cylinder.
 - Carefully add sterile water to bring the final volume to exactly 100 mL.
- Sterilization:

- Draw the IPTG solution into a sterile syringe.
- Attach a sterile 0.22 μm syringe filter to the tip of the syringe.
- Dispense the solution through the filter into a sterile container (e.g., a sterile 100 mL bottle or flask). This process removes any potential bacterial contamination.
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles, which can degrade the IPTG, it is recommended to aliquot the sterile stock solution into smaller, single-use volumes (e.g., 1 mL) in sterile microcentrifuge tubes or cryovials.^[1]
 - Label the aliquots clearly with the name of the reagent (IPTG), concentration (0.5 M), and the date of preparation.
 - For long-term storage, store the aliquots at -20°C .^{[1][2]} For short-term use, the solution can be stored at 4°C .^[2]

Workflow Diagram



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Caption: Workflow for the preparation of a sterile IPTG stock solution.

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- To cite this document: BenchChem. [Application Notes and Protocols: Preparation of a Sterile Stock Solution of IPTG]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1672284#how-to-prepare-a-sterile-stock-solution-of-iptg]

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